

Trifloxystrobin's Safety Profile for Non-Target Organisms: A Comparative Guide

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Compound of Interest

Compound Name: Trifloxystrobin

Cat. No.: B1683241

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This guide offers a detailed comparison of the environmental safety of the fungicide **trifloxystrobin** against three common alternatives: azoxystrobin, pyraclostrobin, and boscalid. The assessment focuses on the toxicological effects on non-target organisms, supported by experimental data, to inform researchers, scientists, and drug development professionals.

Comparative Toxicity Data

The subsequent tables provide a summary of acute and chronic toxicity data for **trifloxystrobin** and the selected alternative fungicides across a range of non-target species. This data is essential for understanding the potential environmental impact of these compounds.

Table 1: Acute Toxicity to Non-Target Organisms

Fungicide	Organism	Endpoint	Value (unit)
Trifloxystrobin	Rat (oral)	LD50	>2000 mg/kg bw
	Rat (dermal)	LD50	>2000 mg/kg bw
	Bobwhite quail (oral)	LD50	>2000 mg/kg bw
	Rainbow trout	LC50 (96h)	0.015 mg/L
	Daphnia magna	EC50 (48h)	0.038 mg/L
	Honeybee (oral)	LD50	>200 µ g/bee [1]
	Earthworm	LC50 (14d)	>500 mg/kg soil
Azoxystrobin	Rat (oral)	LD50	>5000 mg/kg bw[2]
	Rat (dermal)	LD50	>2000 mg/kg bw[2]
	Bobwhite quail (oral)	LD50	>2000 mg/kg bw
	Rainbow trout	LC50 (96h)	0.47 mg/L[3]
	Daphnia magna	EC50 (48h)	0.28 mg/L[3]
	Honeybee (oral)	LD50	>25 µ g/bee [3]
	Earthworm	LC50 (14d)	>1000 mg/kg soil[3]
Pyraclostrobin	Rat (oral)	LD50	>5000 mg/kg bw[4]
	Rat (dermal)	LD50	>2000 mg/kg bw[4]
	Bobwhite quail (oral)	LD50	>2000 mg/kg bw
	Rainbow trout	LC50 (96h)	0.006 mg/L[5]
	Daphnia magna	EC50 (48h)	0.016 mg/L[5]
	Honeybee (oral)	LD50	>100 µ g/bee
	Earthworm	LC50 (14d)	>1000 mg/kg soil[5]
Boscalid	Rat (oral)	LD50	>2000 mg/kg bw[6]
	Rat (dermal)	LD50	>2000 mg/kg bw

Bobwhite quail (oral)	LD50	>2250 mg/kg bw[7]
Rainbow trout	LC50 (96h)	2.7 mg/L[7]
Daphnia magna	EC50 (48h)	5.3 mg/L[7]
Honeybee (oral)	LD50	>11 µ g/bee [8]
Earthworm	LC50 (14d)	>500 mg/kg soil[7]

Table 2: Chronic Toxicity to Non-Target Organisms

Fungicide	Organism	Endpoint	Value (unit)
Trifloxystrobin	Rat (2-year)	NOAEL	30 mg/kg bw/day[9]
	Dog (1-year)	NOAEL	5 mg/kg bw/day[10]
	Fish	NOEC	0.0077 mg/L
	Daphnia magna	NOEC	0.00276 mg/L
	Earthworm (repro.)	NOEC	1.1 mg/kg soil
Azoxystrobin	Rat (2-year)	NOAEL	18.2 mg/kg bw/day[2]
	Dog (1-year)	NOAEL	25 mg/kg bw/day[2]
	Fish	NOEC	0.043 mg/L[3]
	Daphnia magna	NOEC	0.044 mg/L[3]
	Earthworm (repro.)	NOEC	250 mg/kg soil[3]
Pyraclostrobin	Rat (2-year)	NOAEL	3.4 mg/kg bw/day[4]
	Dog (1-year)	NOAEL	5.8 mg/kg bw/day[11]
	Fish	NOEC	0.004 mg/L[5]
	Daphnia magna	NOEC	0.004 mg/L[5]
	Earthworm (repro.)	NOEC	1.25 mg/kg soil[5]
Boscalid	Rat (2-year)	NOAEL	4.4 mg/kg bw/day[12]
	Dog (1-year)	NOAEL	7.6 mg/kg bw/day[6]
	Fish	NOEC	0.15 mg/L[7]
	Daphnia magna	NOEC	0.12 mg/L[7]
	Earthworm (repro.)	NOEC	5.6 mg/kg soil[7]

Experimental Protocols

The toxicological data presented in this guide are predominantly based on internationally recognized and standardized test guidelines developed by the Organisation for Economic Co-

operation and Development (OECD). Adherence to these protocols ensures the reliability, consistency, and comparability of the data.

2.1. OECD 203: Fish, Acute Toxicity Test

This guideline outlines a method to determine the acute lethal toxicity of a substance to fish. The primary endpoint is the median lethal concentration (LC50), which is the concentration of the test substance that is lethal to 50% of the test fish population within a 96-hour exposure period.[\[13\]](#)

- Test Organism: Commonly used species include the Rainbow trout (*Oncorhynchus mykiss*) and Zebrafish (*Danio rerio*).
- Test Duration: The standard exposure period is 96 hours.[\[13\]](#)
- Procedure:
 - Healthy, disease-free fish are first acclimated to the test conditions.
 - Groups of fish are then exposed to a geometric series of test substance concentrations. A control group is maintained in water free of the test substance.
 - Observations of mortality and any abnormal behavioral or physiological responses are recorded at 24, 48, 72, and 96 hours.[\[13\]](#)
 - At the conclusion of the 96-hour exposure, the LC50 value and its confidence limits are calculated using appropriate statistical methods.

2.2. OECD 202: Daphnia sp. Acute Immobilisation Test

This test is designed to determine the concentration of a substance that results in the immobilization of 50% of the exposed *Daphnia magna* (a species of water flea) population (EC50) over a 48-hour period.[\[14\]](#)

- Test Organism: The test is performed with young daphnids, less than 24 hours old at the start of the exposure.[\[14\]](#)
- Test Duration: 48 hours.[\[14\]](#)

- Procedure:
 - Daphnids are exposed to a range of concentrations of the test substance in a defined aqueous medium.
 - A control group is concurrently maintained in the same medium without the test substance.
 - The number of immobilized daphnids in each test and control vessel is recorded at 24 and 48 hours.[\[15\]](#)
 - The 48-hour EC50 value is then calculated based on the observed immobilization data.

2.3. OECD 222: Earthworm, Reproduction Test

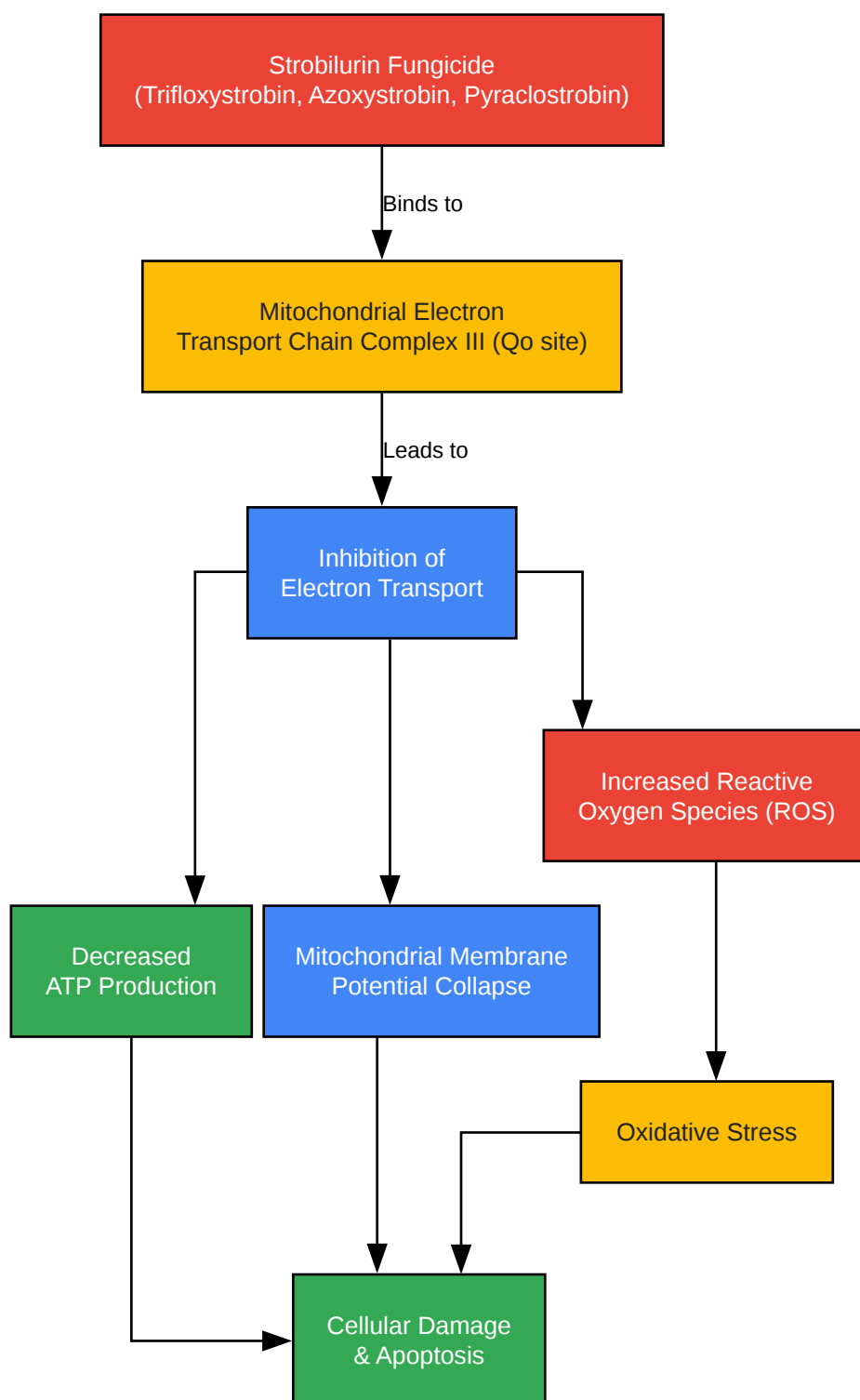
This is a chronic toxicity test that evaluates the sublethal effects of a substance on the reproductive output and growth of earthworms over a period of eight weeks.[\[16\]](#)

- Test Organism: The recommended species are *Eisenia fetida* or *Eisenia andrei*.[\[16\]](#)
- Test Duration: The total duration of the test is 8 weeks.[\[16\]](#)
- Procedure:
 - Adult earthworms are introduced into artificial soil that has been treated with a range of concentrations of the test substance.
 - After a 4-week exposure period, the adult worms are removed, and their mortality and any changes in body weight are recorded.
 - The soil containing the cocoons laid by the adult worms is then incubated for an additional 4 weeks.
 - At the end of the second 4-week period, the number of juvenile worms that have hatched is counted to assess the reproductive success.[\[16\]](#)
 - From this data, the No-Observed-Effect Concentration (NOEC) for reproduction is determined.

Visualizing Mechanisms and Processes

3.1. Signaling Pathway of Strobilurin Fungicides

Trifloxystrobin, azoxystrobin, and pyraclostrobin are all members of the strobilurin class of fungicides. Their fungicidal activity stems from the inhibition of mitochondrial respiration. They specifically bind to the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III) within the mitochondrial electron transport chain.^[17] This binding event blocks the transfer of electrons, leading to a disruption of cellular energy production and the generation of oxidative stress.

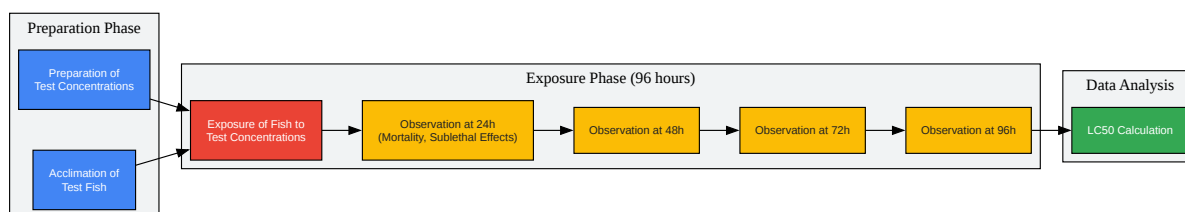


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Caption: Mechanism of strobilurin fungicide toxicity.

3.2. Experimental Workflow for OECD 203 (Fish Acute Toxicity Test)

The diagram below outlines the sequential steps involved in conducting a fish acute toxicity test in accordance with the OECD 203 guideline.



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